

In-Depth Technical Guide: 3-Methyl-5-(trifluoromethyl)benzoic Acid

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Compound of Interest

Compound Name: 3-methyl-5-(trifluoromethyl)benzoic Acid

Cat. No.: B039702

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3-methyl-5-(trifluoromethyl)benzoic acid**, a fluorinated aromatic carboxylic acid of interest to researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

3-Methyl-5-(trifluoromethyl)benzoic acid is a substituted benzoic acid derivative. The presence of both a methyl and a trifluoromethyl group on the aromatic ring significantly influences its chemical and physical properties.

Physicochemical Properties

A summary of the key physicochemical data for **3-methyl-5-(trifluoromethyl)benzoic acid** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₇ F ₃ O ₂	[1] [2]
Molecular Weight	204.15 g/mol	[1] [2]
IUPAC Name	3-methyl-5-(trifluoromethyl)benzoic acid	[2]
CAS Number	117186-02-4	[1] [2]
Canonical SMILES	<chem>CC1=CC(=CC(=C1)C(F)(F)F)C(=O)O</chem>	[2]
InChI Key	QJSRENHDYMAJIL-UHFFFAOYSA-N	[2]

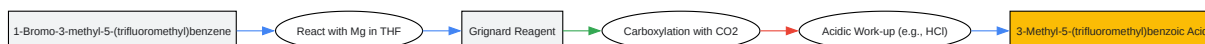
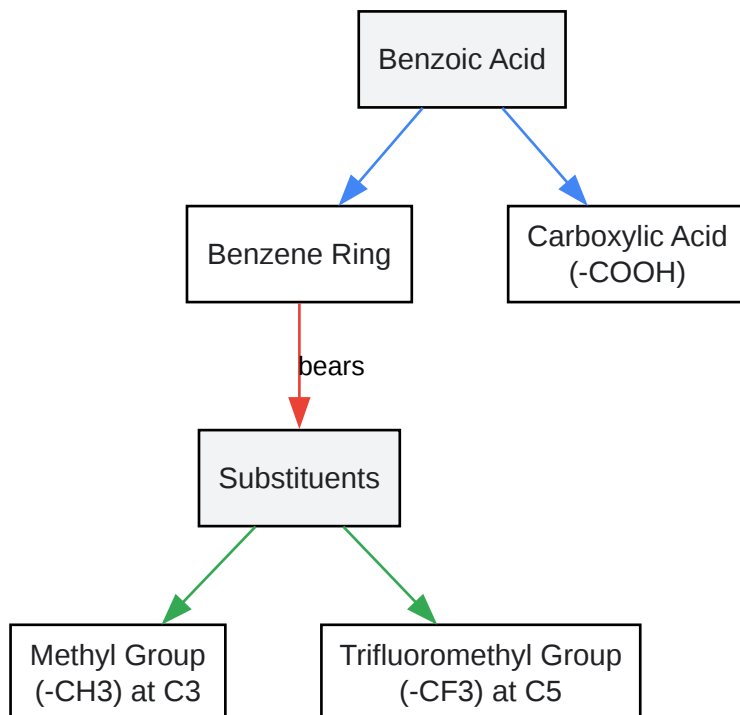
Molecular Structure and Identification

The structure of **3-methyl-5-(trifluoromethyl)benzoic acid** consists of a benzene ring substituted with a carboxylic acid group, a methyl group at position 3, and a trifluoromethyl group at position 5.

Logical Relationship of Structural Components

The relationship between the substituents and the parent benzoic acid structure is crucial for understanding its reactivity and potential biological activity.

Structural Hierarchy of 3-Methyl-5-(trifluoromethyl)benzoic Acid



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References

- 1. 3-METHYL-5-(TRIFLUOROMETHYL)BENZOIC ACID | 117186-02-4 [chemicalbook.com]
- 2. 3-Methyl-5-(trifluoromethyl)benzoic acid | C9H7F3O2 | CID 2775588 - PubChem [pubchem.ncbi.nlm.nih.gov]

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